

Spectroscopic data of 5-Phenylmorpholin-3-one

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Phenylmorpholin-3-one

CAS No.: 1260672-03-4

Cat. No.: B3021580

[Get Quote](#)

An In-depth Technical Guide to the Spectroscopic Data of **5-Phenylmorpholin-3-one**

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Phenylmorpholin-3-one is a heterocyclic compound belonging to the morpholinone class, which are recognized as privileged structures in medicinal chemistry due to their presence in numerous bioactive molecules.^[1] Accurate structural elucidation and characterization are paramount in the drug development pipeline, ensuring compound identity, purity, and stability. This technical guide provides a comprehensive overview of the expected spectroscopic data for **5-Phenylmorpholin-3-one**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). By synthesizing data from analogous structures and fundamental spectroscopic principles, this document serves as a practical reference for researchers engaged in the synthesis, analysis, and application of this important chemical scaffold.

Molecular Structure and Spectroscopic Overview

The structural integrity of a chemical entity is the foundation of its function. For **5-Phenylmorpholin-3-one**, with the molecular formula $C_{10}H_{11}NO_2$ and a molecular weight of approximately 177.20 g/mol, a combination of spectroscopic techniques provides a detailed "fingerprint" for unambiguous identification.^{[2][3]} Each method probes different aspects of the molecule's constitution, and together, they offer a synergistic and self-validating system of characterization.

- 1H and ^{13}C NMR reveals the chemical environment of each hydrogen and carbon atom, respectively, mapping the carbon-hydrogen framework.
- IR Spectroscopy identifies the functional groups present by detecting the vibrational frequencies of specific chemical bonds (e.g., C=O, N-H, C-O).
- Mass Spectrometry determines the molecular weight and provides clues to the molecular structure through controlled fragmentation patterns.

Caption: Chemical structure of **5-Phenylmorpholin-3-one**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry. The data presented here are predictive, based on established chemical shift principles and data from closely related analogs.^{[4][5]}

1H NMR Spectroscopy

The proton NMR spectrum provides information on the number of different types of protons and their neighboring environments. For **5-Phenylmorpholin-3-one**, one would expect signals corresponding to the phenyl ring protons, the methine proton at C5, the methylene protons at C2 and C6, and the amine proton.

Table 1: Predicted 1H NMR Data (500 MHz, $CDCl_3$)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Causality Behind Assignment
~ 7.40 - 7.25	Multiplet	5H	Ar-H	The five protons of the monosubstituted phenyl ring typically resonate in this region due to the deshielding effect of the aromatic ring current.
~ 6.50	Broad Singlet	1H	N-H	The amide proton is often broad due to quadrupole coupling with the nitrogen atom and can exchange with trace water, further broadening the signal. Its chemical shift is highly dependent on solvent and concentration.
~ 4.60	Doublet of Doublets	1H	H-5	This methine proton is adjacent to the phenyl group and the C6

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Causality Behind Assignment
				methylene group, leading to splitting by both. The phenyl group's electron- withdrawing nature shifts it downfield.
~ 4.30	Doublet of Doublets	1H	H-6a	The two protons on C6 are diastereotopic. They are split by each other (geminal coupling) and by the H-5 proton (vicinal coupling). Proximity to the electronegative oxygen atom causes a downfield shift.
~ 3.90	Doublet of Doublets	1H	H-6b	The second diastereotopic proton on C6.
~ 3.75	Doublet of Doublets	1H	H-2a	These methylene protons are adjacent to the amide nitrogen. They are diastereotopic and split by each

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Causality Behind Assignment
				other and potentially show long-range coupling.

| ~ 3.55 | Doublet of Doublets | 1H | H-2b | The second diastereotopic proton on C2. |

¹³C NMR Spectroscopy

The ¹³C NMR spectrum indicates the number of unique carbon environments in the molecule.

5-Phenylmorpholin-3-one has 10 carbon atoms, but due to symmetry in the phenyl group (C2'/C6' and C3'/C5' are equivalent), 8 distinct signals are expected.

Table 2: Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment	Causality Behind Assignment
~ 170.5	C=O (C-3)	The carbonyl carbon of an amide (lactam) functional group is strongly deshielded and appears significantly downfield. [6]
~ 138.0	Ar C-1' (Quaternary)	The ipso-carbon of the phenyl ring, attached to the morpholinone ring.
~ 129.0	Ar C-3'/C-5'	Aromatic CH carbons, with chemical shifts typical for a monosubstituted benzene ring.
~ 128.5	Ar C-4'	Aromatic CH carbon at the para position.
~ 126.0	Ar C-2'/C-6'	Aromatic CH carbons at the ortho positions.
~ 72.0	C-6	This carbon is bonded to the electronegative oxygen atom, causing a significant downfield shift into the typical C-O region.
~ 55.0	C-5	The methine carbon attached to the phenyl group and nitrogen.

| ~ 45.0 | C-2 | The methylene carbon adjacent to the amide nitrogen. |

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups within a molecule. The vibrational frequencies of bonds are sensitive to their environment, providing a characteristic spectral fingerprint.

Table 3: Predicted Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Rationale for Assignment
~ 3200 (broad)	N-H Stretch	Secondary Amide	The N-H bond stretch in amides typically appears as a broad band in this region.[7]
~ 3100-3000	C-H Stretch	Aromatic	C-H stretching vibrations from the sp ² hybridized carbons of the phenyl ring.[8]
~ 2950-2850	C-H Stretch	Aliphatic	C-H stretching vibrations from the sp ³ hybridized carbons of the morpholinone ring. [9]
~ 1680 (strong)	C=O Stretch	Amide (Lactam)	The carbonyl stretch is one of the most intense and characteristic peaks in the IR spectrum. Its position here is typical for a six-membered lactam.[9]
~ 1600, 1480	C=C Stretch	Aromatic Ring	These absorptions are characteristic of carbon-carbon stretching within the aromatic ring.[8]
~ 1250	C-O Stretch	Ether	Corresponds to the stretching vibration of the C-O-C ether linkage within the morpholine ring.[7]

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Rationale for Assignment
~ 1220	C-N Stretch	Amide	The stretching vibration of the carbon-nitrogen bond.

| ~ 750, 700 | C-H Bend (out-of-plane) | Monosubstituted Aromatic | These strong bands are highly diagnostic for the substitution pattern on a benzene ring. |

Mass Spectrometry (MS)

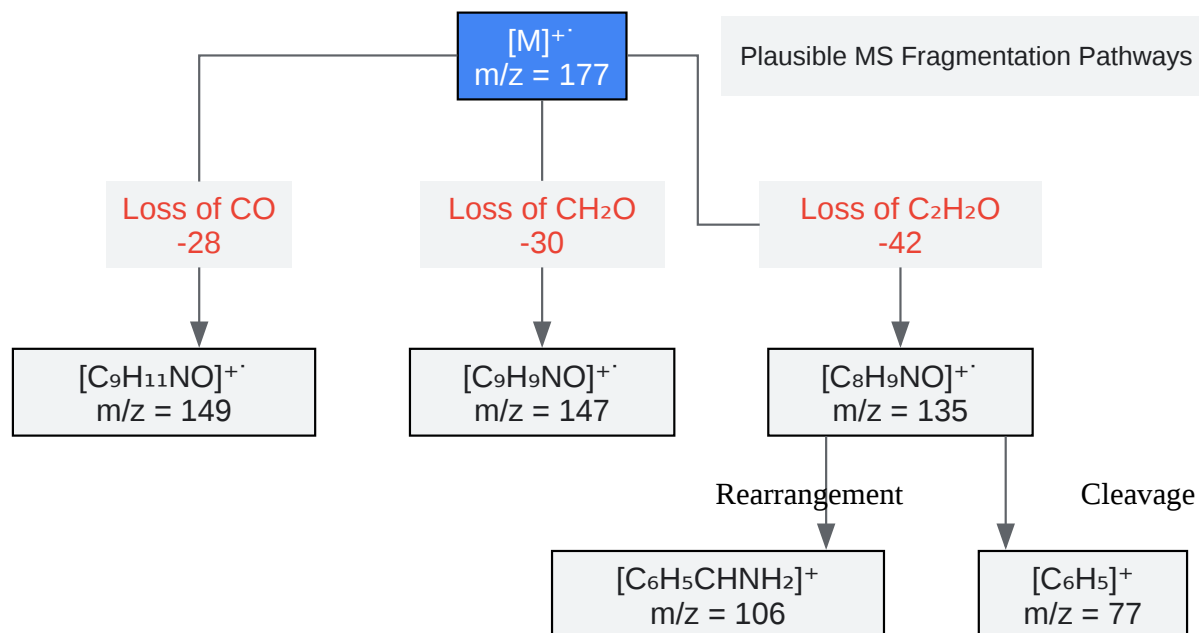
Mass spectrometry provides the molecular weight of a compound and offers structural information from its fragmentation pattern upon ionization. For **5-Phenylmorpholin-3-one** (C₁₀H₁₁NO₂), the exact mass is 177.0790 Da.

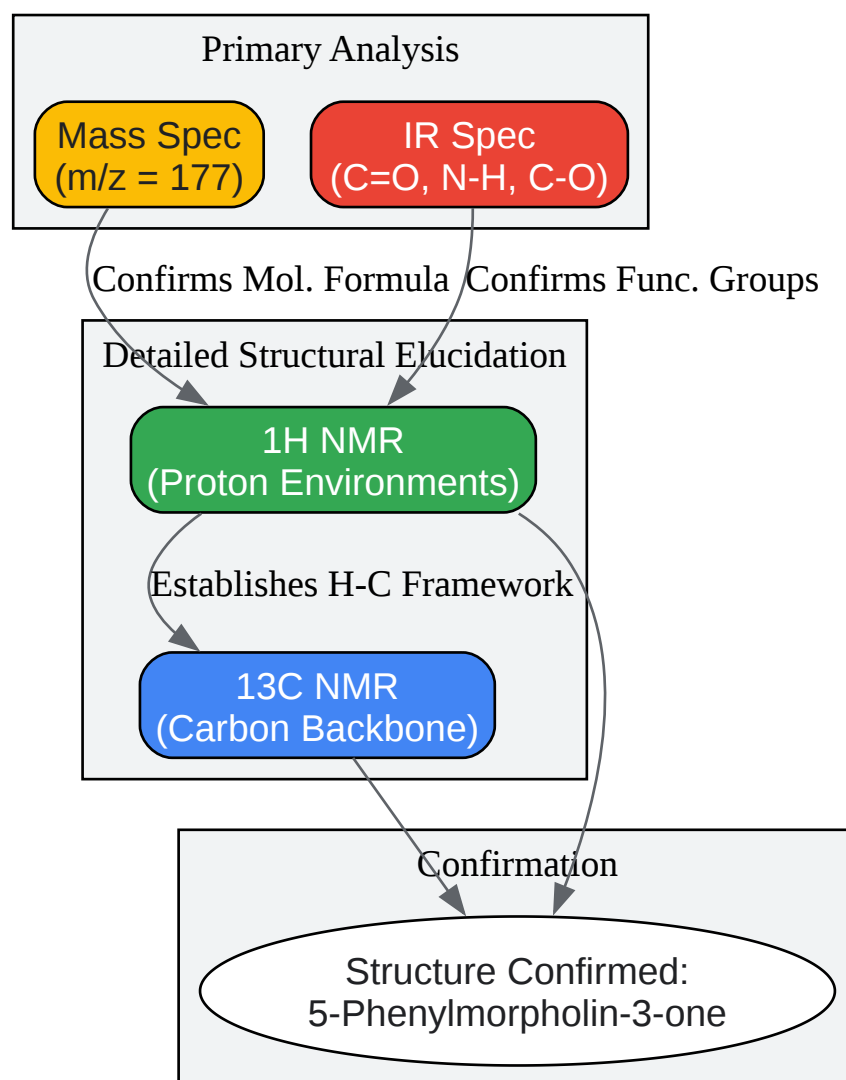
- Molecular Ion (M⁺): m/z = 177
- Key Fragmentation Pathways: A common fragmentation pathway for such structures involves the cleavage of the morpholinone ring. The phenyl group provides a stable cationic fragment.

Table 4: Predicted Key Fragments in Mass Spectrum

m/z	Possible Fragment	Rationale
177	[C ₁₀ H ₁₁ NO ₂] ⁺	Molecular ion peak.
118	[C ₈ H ₈ N] ⁺	Loss of the C ₂ H ₃ O ₂ fragment (O=C-CH ₂ -O).
104	[C ₇ H ₆ N] ⁺	Loss of a CH ₂ group from the m/z 118 fragment.
91	[C ₇ H ₇] ⁺	Tropylium ion, a common rearrangement fragment from benzyl-containing compounds.

| 77 | [C₆H₅]⁺ | Phenyl cation, resulting from cleavage of the bond to the morpholinone ring. |





[Click to download full resolution via product page](#)

Caption: Integrated workflow for the spectroscopic confirmation of **5-Phenylmorpholin-3-one**.

Conclusion

This guide has outlined the expected spectroscopic characteristics of **5-Phenylmorpholin-3-one**. The synergistic use of NMR, IR, and MS provides a robust framework for the unequivocal identification and characterization of this molecule. The provided tables of predicted data, standard protocols, and analysis workflows serve as a valuable resource for scientists, aiding in the efficient and accurate execution of their research and development endeavors. The principles and data herein form a self-validating system, ensuring a high degree of confidence

in the structural assignment, a critical requirement for advancing compounds in the fields of medicinal chemistry and materials science.

References

- MPG.PuRe. (n.d.). SUPPORTING INFORMATION.
- BenchChem. (2025). Spectroscopic Comparison of 4-Morpholinobenzaldehyde Derivatives: A Guide for Researchers.
- BLD Pharm. (n.d.). 1260672-03-4|**5-Phenylmorpholin-3-one**.
- MDPI. (2022). Glycopyranosylidene-Spiro-Morpholinones: Evaluation of the Synthetic Possibilities Based on Glyculosonamide Derivatives and a New Method for the Construction of the Morpholine Ring. *Molecules*, 27(22), 7785. Retrieved from [[Link](#)]
- DEA. (2022). Glycopyranosylidene-Spiro-Morpholinones: Evaluation of the Synthetic Possibilities Based on Glyculosonamide Derivatives and a Ne.
- CymitQuimica. (n.d.). **5-Phenylmorpholin-3-one**.
- ACS Publications. (2021). Catalytic Enantioselective Synthesis of Morpholinones Enabled by Aza-Benzilic Ester Rearrangement. *Journal of the American Chemical Society*. Retrieved from [[Link](#)]
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, CDCl₃, experimental) (HMDB0040733). Retrieved from [[Link](#)]
- Amadis Chemical. (n.d.). (R)-5-Phenyl-morpholin-3-one, 192815-71-7.
- The Royal Society of Chemistry. (n.d.). VI. ¹H and ¹³C NMR Spectra.
- European Journal of Chemistry. (2023). Spectroscopic study of solvent effects on the electronic absorption spectra of morpholine and its complexes. Retrieved from [[Link](#)]
- PubChem. (n.d.). trans-5-Methyl-6-phenylmorpholin-3-one. Retrieved from [[Link](#)]
- Palacký University Olomouc. (n.d.). Table of Characteristic IR Absorptions.
- Google Patents. (n.d.). Synthesis method of substituted N-phenyl morpholine compound.
- MDPI. (2017). A Complete ¹H and ¹³C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. Retrieved from [[Link](#)]

- Maricopa Open Digital Press. (n.d.). IR Spectrum and Characteristic Absorption Bands – Organic Chemistry: Fundamental Principles, Mechanisms, Synthesis and Applications.
- BLDpharm. (n.d.). 1052209-96-7|(S)-**5-Phenylmorpholin-3-one**.
- Chemistry LibreTexts. (2022). 6.3 IR Spectrum and Characteristic Absorption Bands – Organic Chemistry I. Retrieved from [[Link](#)]
- Achmem. (n.d.). (S)-**5-Phenylmorpholin-3-one**.
- CymitQuimica. (n.d.). (5S)-5-Phenyl-3-morpholinone.
- CymitQuimica. (n.d.). (5R)-**5-Phenylmorpholin-3-one**.
- Pharmaffiliates. (n.d.). CAS No : 29518-11-4| Chemical Name : 4-Phenyl-3-Morpholinone. Retrieved from [[Link](#)]
- PubChem. (n.d.). 4-Phenylmorpholin-3-ON. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2020). 11.5: Infrared Spectra of Some Common Functional Groups. Retrieved from [[Link](#)]
- IOSR Journal. (n.d.). Simulation of IR Spectra of Some Organic Compounds-A Review. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. dea.lib.unideb.hu [dea.lib.unideb.hu]
- 2. 5-Phenylmorpholin-3-one | CymitQuimica [cymitquimica.com]
- 3. 4-Phenylmorpholin-3-ON | C₁₀H₁₁NO₂ | CID 5153080 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CN106928162B - Synthesis method of substituted N-phenyl morpholine compound - Google Patents [patents.google.com]
- 5. mdpi.com [mdpi.com]

- [6. mdpi.com \[mdpi.com\]](#)
- [7. chem.libretexts.org \[chem.libretexts.org\]](#)
- [8. uanlch.vscht.cz \[uanlch.vscht.cz\]](#)
- [9. 6.3 IR Spectrum and Characteristic Absorption Bands – Organic Chemistry I \[kpu.pressbooks.pub\]](#)
- To cite this document: BenchChem. [Spectroscopic data of 5-Phenylmorpholin-3-one]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3021580/docs#spectroscopic-data-of-5-phenylmorpholin-3-one\]](https://www.benchchem.com/product/b3021580/docs#spectroscopic-data-of-5-phenylmorpholin-3-one)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check